Application Notes: Determination of Meclizine Dihydrochloride Monohydrate by UV-Vis Spectrophotometry

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Meclizine Dihydrochloride Monohydrate*	
Cat. No.:	*B021617*	Get Quote

Introduction

Meclizine Dihydrochloride Monohydrate is a first-generation antihistamine belonging to the piperazine class, primarily used to treat motion sickness and vertigo.[1][2][3] It functions as an H1 receptor antagonist and also possesses anticholinergic, central nervous system depressant, and local anesthetic effects.[1][4][5] Accurate and precise analytical methods are crucial for the quantification of Meclizine in bulk drug substances and pharmaceutical dosage forms. UV-Vis spectrophotometry offers a simple, cost-effective, and rapid method for this purpose.[4][6] This application note describes a validated UV-Vis spectrophotometric method for the quantitative determination of **Meclizine Dihydrochloride Monohydrate**.

Principle of the Method

The method is based on the measurement of the ultraviolet absorption of **Meclizine Dihydrochloride Monohydrate** in a suitable solvent. The wavelength of maximum absorbance (λmax) for Meclizine is consistently reported in the range of 229-232 nm.[1][6][7][8] The absorbance of the solution is directly proportional to the concentration of the drug, following the Beer-Lambert law within a specific concentration range.

Method Validation Summary

The described method has been validated according to the International Council for Harmonisation (ICH) guidelines, demonstrating its suitability for its intended purpose.[2][6] The validation parameters are summarized below.

Validation Parameter	Result
Wavelength of Maximum Absorbance (λmax)	230 - 232 nm[1][4][6]
Linearity Range	5 - 35 µg/mL[1][4][6]
Correlation Coefficient (R²)	> 0.999[6]
Regression Equation	y = 0.0743x - 0.0052 (representative)[6]
Accuracy (% Recovery)	98.05% - 101.52%[1][4][9]
Precision (% RSD)	< 2%[1][6]
Limit of Detection (LOD)	0.27 - 0.43 µg/mL (representative)[1]
Limit of Quantification (LOQ)	0.82 - 1.30 µg/mL (representative)[1]

Solvent Selection

Several solvents can be utilized for the analysis of **Meclizine Dihydrochloride Monohydrate**. Methanol is a commonly used solvent.[1] Other suitable solvents include a mixture of Methanol and Dimethylformamide (DMF) (40:60) and a combination of methanol and distilled water.[4][6] For the purpose of this protocol, methanol will be used as the solvent.

Experimental Protocols

1. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Meclizine Dihydrochloride Monohydrate** reference standard.

- Transfer the weighed standard into a 100 mL volumetric flask.

- Add approximately 70 mL of methanol and sonicate for 10-15 minutes to ensure complete dissolution.[1][10]

- Make up the volume to 100 mL with methanol.

- This yields a standard stock solution of 100 µg/mL.

2. Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution (100 µg/mL), pipette appropriate aliquots into a series of 10 mL volumetric flasks. For a linearity range of 5-25 µg/mL, pipette 0.5, 1.0, 1.5, 2.0, and 2.5 mL.[6]

- Dilute each flask to the mark with methanol.

- Scan each solution from 400 nm to 200 nm using a UV-Vis spectrophotometer with methanol as a blank to determine the λmax.[1][4]

- Measure the absorbance of each working standard solution at the determined λmax (approximately 230 nm).

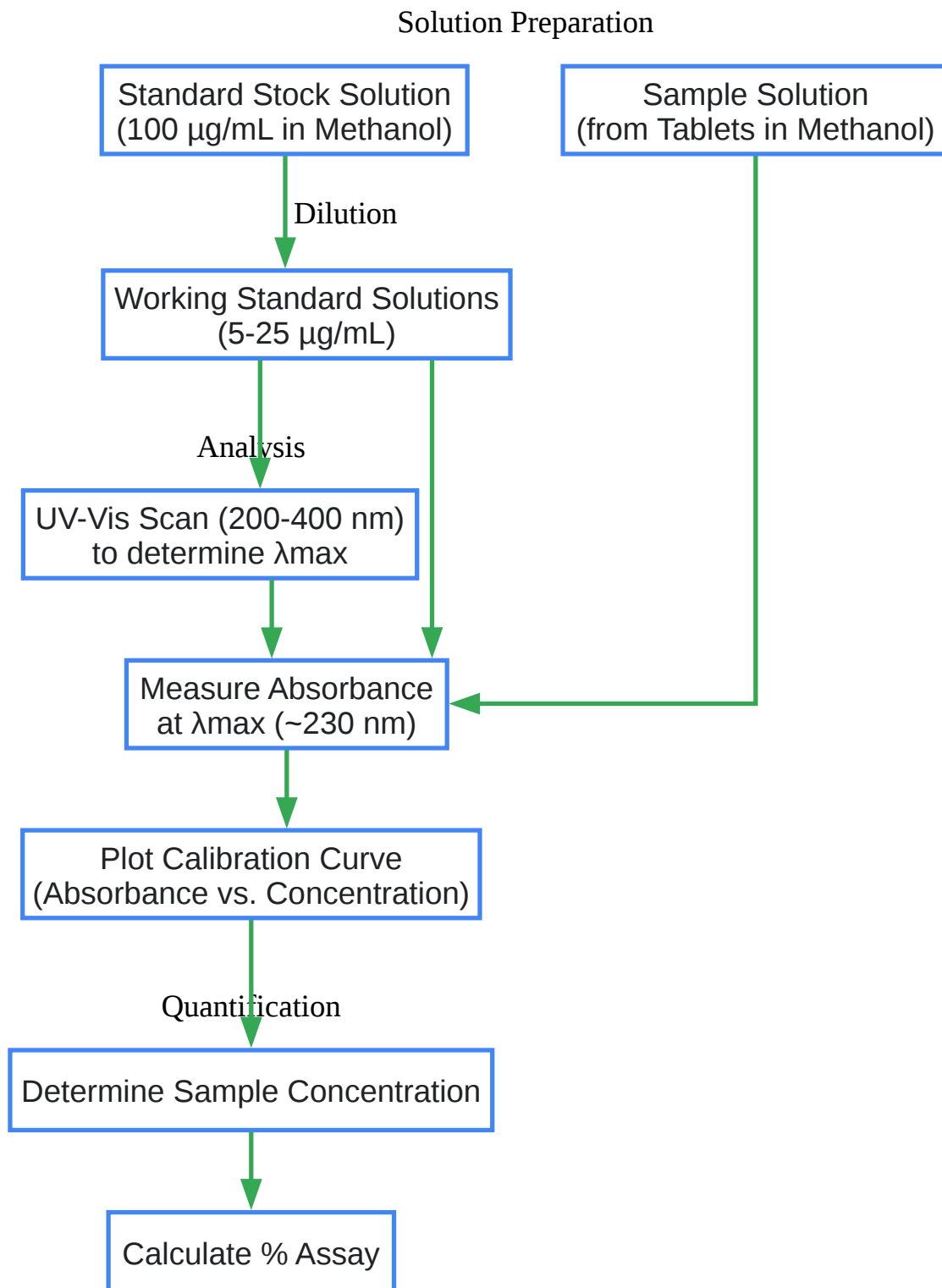- Plot a calibration curve of absorbance versus concentration.

3. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets to determine the average weight.

- Accurately weigh a quantity of the powder equivalent to 10 mg of **Meclizine Dihydrochloride Monohydrate**.[4]

- Transfer the powder to a 100 mL volumetric flask.

- Add approximately 70 mL of methanol and sonicate for 15-20 minutes to extract the drug.

- Make up the volume to 100 mL with methanol and mix well.

- Filter the solution through a Whatman filter paper (No. 41).[4][10]

- From the filtered solution, pipette an appropriate volume (e.g., 1 mL) into a 10 mL volumetric flask and dilute to the mark with methanol to obtain a theoretical concentration within the linearity range.

4. Assay of Pharmaceutical Formulation

Tech Support

- Measure the absorbance of the final sample solution at the λmax.

- Determine the concentration of **Meclizine Dihydrochloride Monohydrate** in the sample solution using the calibration curve or the regression equation.

- Calculate the percentage of the labeled claim in the tablet formulation.

Visualizations

Solution Preparation

```
┌─────────────────────────┐        ┌─────────────────────────┐
│  Standard Stock Solution │        │     Sample Solution     │
│  (100 µg/mL in Methanol) │        │ (from Tablets in Methanol)│
└─────────────────────────┘        └─────────────────────────┘
             │ Dilution                          │
             ▼                                    │
┌─────────────────────────┐                       │
│ Working Standard Solutions│                      │
│      (5-25 µg/mL)        │                       │
└─────────────────────────┘                       │
    │ Analysis       │                            │
    ▼                │                            │
┌─────────────────────┐│                          │
│ UV-Vis Scan (200-400 nm)│                       │
│  to determine λmax  │  │                         │
└─────────────────────┘  │                         │
             │           │                         │
             ▼           ▼                         ▼
┌─────────────────────────┐
│   Measure Absorbance    │◄──────────────────────
│   at λmax (~230 nm)     │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│  Plot Calibration Curve │
│(Absorbance vs. Concentration)│
└─────────────────────────┘
             │ Quantification
             ▼
┌─────────────────────────┐
│ Determine Sample Concentration│
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│    Calculate % Assay    │
└─────────────────────────┘
```

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ijbpas.com [ijbpas.com]

- 2. Development of UV methods for meclizine HCl estimation. [wisdomlib.org]

- 3. Meclizine | C25H27ClN2 | CID 4034 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. rjptonline.org [rjptonline.org]

- 5. US20130065910A1 - Oral meclizine aqueous formulations with taste flavoring agent - Google Patents [patents.google.com]

- 6. allmultidisciplinaryjournal.com [allmultidisciplinaryjournal.com]

- 7. cdn.caymanchem.com [cdn.caymanchem.com]

- 8. Meclizine (hydrochloride) | CAS 1104-22-9 | Cayman Chemical | Biomol.com [biomol.com]

- 9. researchgate.net [researchgate.net]

- 10. jpsbr.org [jpsbr.org]

- To cite this document: BenchChem. [Application Notes: Determination of Meclizine Dihydrochloride Monohydrate by UV-Vis Spectrophotometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021617#meclizine-dihydrochloride-monohydrate-uv-vis-spectrophotometry-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com